

How to dissolve and store BPK-21 for experiments

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Compound of Interest

Compound Name: *BPK-21*

Cat. No.: *B10828177*

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Application Notes and Protocols for BPK-21 For Researchers, Scientists, and Drug Development Professionals

Introduction

BPK-21 is a potent and specific small molecule inhibitor of the Excision Repair Cross-Complementation Group 3 (ERCC3) helicase, a key component of the Transcription Factor II H (TFIIH) complex. By targeting ERCC3, **BPK-21** effectively blocks its function, leading to the suppression of T cell activation.^[1] This property makes **BPK-21** a valuable tool for studying the roles of ERCC3 in cellular processes and a potential candidate for therapeutic development in areas involving aberrant T cell activity. These application notes provide detailed protocols for the dissolution, storage, and experimental use of **BPK-21**.

Data Presentation

Table 1: **BPK-21** Properties

Property	Value	Reference
CAS Number	2305052-77-9	MedchemExpress
Mechanism of Action	Specific inhibitor of ERCC3 helicase	[1]
Primary Target	Cysteine 342 in ERCC3	[1]
Biological Activity	Suppresses T cell activation	[1]

Table 2: Solubility and Storage of **BPK-21** Stock Solutions

Solvent	Concentration	Storage Temperature	Shelf Life	Reference
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL	-80°C	6 months	MedchemExpress
-20°C	1 month	MedchemExpress		

Experimental Protocols

Protocol 1: Preparation of **BPK-21** Stock Solution (In Vitro & In Vivo)

This protocol describes the preparation of a concentrated stock solution of **BPK-21** in DMSO.

Materials:

- **BPK-21** (solid powder)
- Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Calibrated pipettes

Procedure:

- Bring the **BPK-21** vial and DMSO to room temperature.
- Aseptically add the appropriate volume of DMSO to the **BPK-21** vial to achieve a desired stock concentration (e.g., 10 mM or 50 mg/mL).
- Vortex the solution thoroughly until the **BPK-21** is completely dissolved, ensuring a clear solution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots as recommended in Table 2.

Protocol 2: Preparation of **BPK-21** Working Solution for In Vitro Cell-Based Assays

This protocol details the dilution of the DMSO stock solution for use in cell culture experiments.

Materials:

- **BPK-21** DMSO stock solution (from Protocol 1)
- Appropriate cell culture medium (e.g., RPMI, DMEM)
- Sterile tubes for dilution

Procedure:

- Thaw a single aliquot of the **BPK-21** DMSO stock solution at room temperature.
- Determine the final desired concentration of **BPK-21** for your experiment.
- Perform a serial dilution of the stock solution in cell culture medium to achieve the final working concentration.

- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A solvent control (medium with the same final concentration of DMSO) should always be included in the experiment.
- Add the final working solution to your cell cultures.

Protocol 3: Preparation of **BPK-21** Working Solution for In Vivo Experiments

This protocol provides a method for formulating **BPK-21** for in vivo administration, resulting in a clear solution. This method is suitable for achieving a concentration of ≥ 5 mg/mL.

Materials:

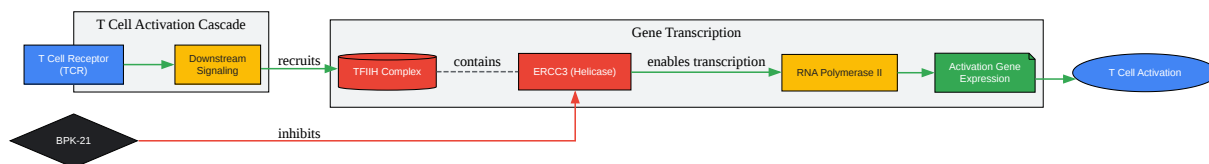
- **BPK-21** DMSO stock solution (50 mg/mL, from Protocol 1)
- PEG300
- Tween-80
- Saline (0.9% NaCl), sterile
- Sterile tubes for mixing

Procedure:

- For a 1 mL final working solution, combine the following in the specified order, ensuring thorough mixing after each addition:
 - 100 μ L of 50 mg/mL **BPK-21** in DMSO
 - 400 μ L of PEG300
 - 50 μ L of Tween-80
 - 450 μ L of Saline
- The final solution should be clear. It is recommended to prepare this working solution fresh on the day of use.

Mandatory Visualizations

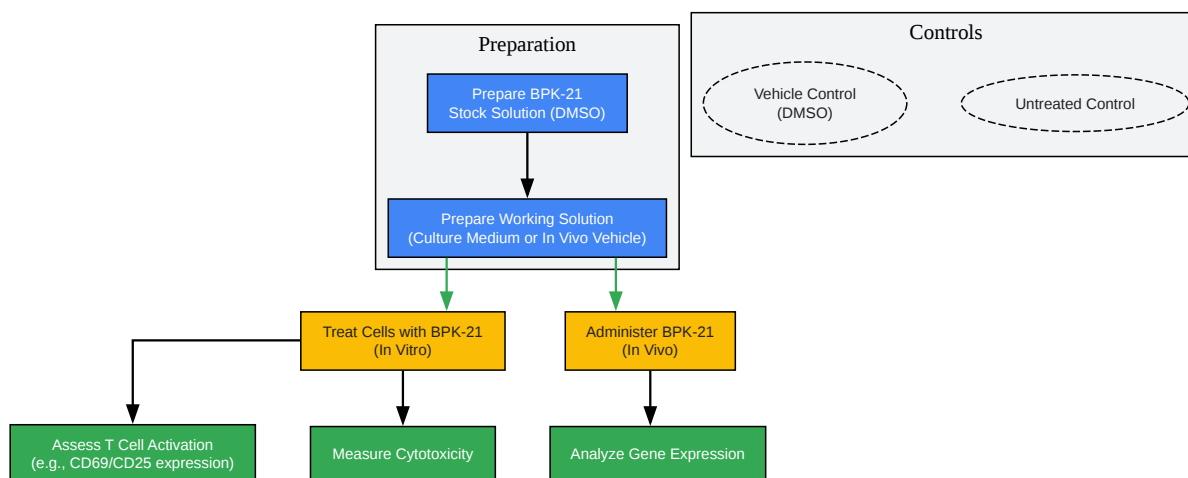
Signaling Pathway Diagram



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Caption: Proposed mechanism of **BPK-21** in T cell activation.

Experimental Workflow Diagram



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Caption: General workflow for **BPK-21** experiments.

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References

- 1. BPK-21 | ERCC3 inhibitor | Probechem Biochemicals [probechem.com]
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